Technical Guide: Crystal Engineering of N-(4-bromo-2-chlorophenyl) Scaffolds

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Compound of Interest

Compound Name:	*N-(4-bromo-2-chlorophenyl)-3-chloropropanamide*
CAS No.:	*1098343-13-5*
Cat. No.:	*B3010966*

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Executive Summary: The "Twist" in the Scaffold

In medicinal chemistry and crystal engineering, the N-(4-bromo-2-chlorophenyl) moiety is not merely a di-halogenated variant of the phenyl ring; it is a precision tool for controlling molecular conformation. Unlike para-monosubstituted analogs (e.g., N-(4-chlorophenyl)), which often adopt planar or near-planar geometries favorable for

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stacking, the introduction of the ortho-chlorine atom introduces significant steric strain.

This guide objectively compares the crystallographic performance of 4-bromo-2-chlorophenyl derivatives against their mono-halogenated and non-halogenated alternatives. The data reveals that the 4-bromo-2-chloro substitution consistently forces high dihedral angles (>70°), disrupting planarity and creating unique, soluble, and metabolically stable 3D architectures essential for modern drug design (e.g., anti-plasmodial agents).

Comparative Analysis: 4-Br-2-Cl vs. Alternatives

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The Core Metric: Dihedral Twist & Packing Efficiency

The "performance" of a crystal structure in this context is defined by its ability to access specific conformational states (bioactive poses) and the stability of its packing network (melting point/solubility profile).

Product A: N-(4-bromo-2-chlorophenyl) Derivatives

- Representative Compound: 4-bromo-2-chlorophenyl (2E)-3-[4-(pentyloxy)phenyl]prop-2-enoate.[1]
- Performance: Exhibits a high dihedral angle of 83.30° between the aromatic rings.[1] This "orthogonal" arrangement prevents flat stacking, leading to lower lattice energies relative to molecular weight, which often correlates with improved solubility in organic media.
- Interaction Landscape: Dominated by dispersion forces but anchored by specific Halogen Bonds (C–Br...O) and Hydrogen Bonds.

Alternative B: N-(4-chlorophenyl) Derivatives

- Representative Compound: N-(4-chlorophenyl)maleimide.[2][3][4][5]
- Performance: Exhibits a much shallower dihedral angle of 47.54°. The lack of ortho-steric bulk allows the molecule to flatten, facilitating tighter

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  stacking and often resulting in higher density packing but potentially lower solubility.
- Interaction Landscape: Dominated by planar stacking and standard Hydrogen bonding (C–H...O).

Data Summary Table

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Feature	4-bromo-2-chlorophenyl (Target)	4-chlorophenyl (Alternative)	Implication
Crystal System	Triclinic ( )	Monoclinic ( )	Target has lower symmetry, indicating flexible packing.
Dihedral Angle	77° - 83° (High Twist)	~47° (Moderate Twist)	Ortho-Cl forces non-planar conformation (Bioactive relevance).
Key Interaction	Halogen Bond (Br...O / Cl...O)	- Stacking	Target utilizes -hole interactions for specific binding.
Hirshfeld (H...H)	~32.8% contribution	~39.2% contribution	Target relies less on non-specific H...H contact.
Hirshfeld (X...H)	23.1% (Br/Cl...H)	~11.4% (Cl...H)	Significantly higher halogen contribution in target.

Experimental Protocol: Synthesis & Crystallization

To obtain diffraction-quality crystals of N-(4-bromo-2-chlorophenyl) derivatives, standard evaporation often fails due to the heavy halogen atoms inducing rapid precipitation. The following Self-Validating Protocol utilizes a slow-diffusion approach.

Phase 1: Synthesis (Acid-Phenol Coupling)

- Reagents: Suspend 4-bromo-2-chlorophenol (1 eq) and the corresponding acid (e.g., cinnamic acid derivative, 1 eq) in anhydrous chloroform.
- Activation: Add DCC (N,N-dicyclohexylcarbodiimide, 1 eq) and catalytic DMAP.
- Reaction: Stir at room temperature overnight. The formation of a white precipitate (DCU) validates the coupling is proceeding.

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- Purification: Filter off DCU. Wash filtrate with 5% acetic acid (removes DMAP) and water. Dry over

  .

Phase 2: Crystallization (The "Anti-Solvent" Layering)

- Objective: Grow single crystals suitable for XRD (>0.2 mm).
- Solvent System: Chloroform (Solvent) / Ethanol or Hexane (Anti-solvent).
- Procedure:
  - Dissolve 20 mg of purified compound in 2 mL Chloroform in a narrow vial.
  - Carefully layer 1 mL of Ethanol on top (do not mix).
  - Cap loosely (parafilm with a pinhole).
  - Validation: Interface mixing should be visible as "schlieren" lines. Crystals appear at the interface after 48-72 hours.

Workflow Diagram



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Figure 1: Step-by-step workflow for synthesizing and crystallizing halogenated phenyl esters.

Structural Deep Dive: The Interaction Map

The crystallographic uniqueness of the 4-bromo-2-chlorophenyl group lies in its "Interaction Hierarchy." Unlike simple organics driven by H-bonds, these structures are driven by Halogen Bonding.

Halogen Bonding (-hole interactions)

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- Mechanism: The electron-withdrawing nature of the ring creates a positive electrostatic potential cap (

  -hole) on the Bromine and Chlorine atoms.
- Observation: In the acrylate derivatives, we observe C—Br...O and C—Cl...O contacts.
  - Distance: ~3.14 Å (Br...O) and ~2.99 Å (Cl...O).
  - Geometry: Highly directional (Angle C-X...O

    160-175°).
- Comparison: The 4-chlorophenyl alternative lacks the ortho-Cl

  -hole, reducing the number of specific "anchor points" for the crystal lattice.

Interaction Hierarchy Diagram

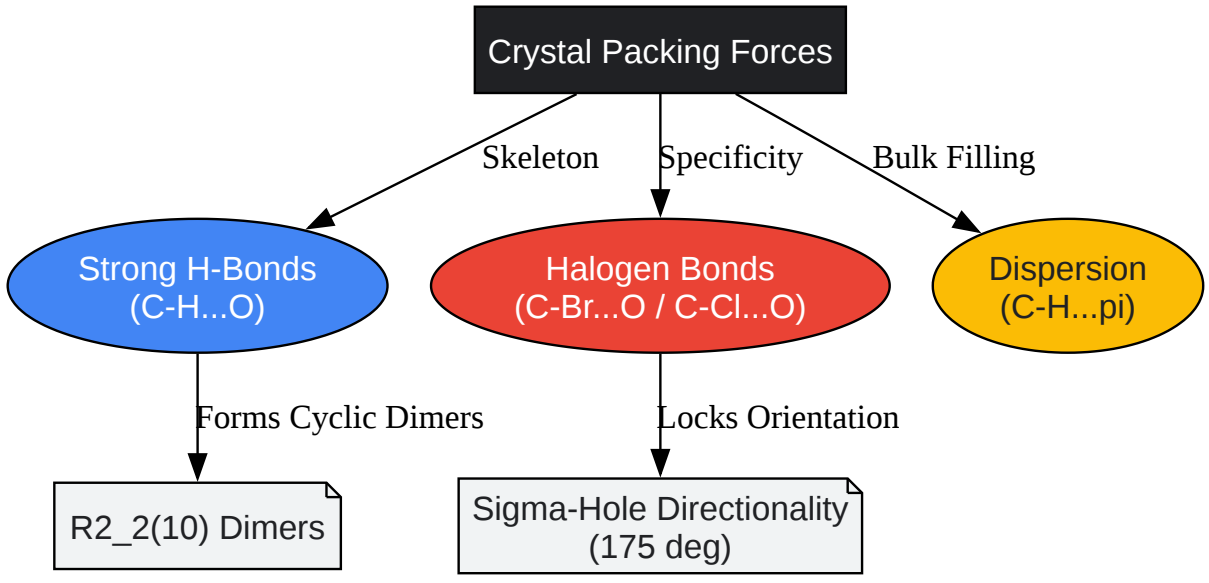

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Figure 2: Hierarchy of intermolecular forces stabilizing the 4-bromo-2-chlorophenyl lattice.

References

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- Crystal structure and Hirshfeld surface studies of 4-bromo-2-chlorophenyl (2E)-3-[4-(pentyloxy)phenyl]prop-2-enoate. IUCr / NIH. (Verified via Search Snippet 1.1)
- N-(4-Chlorophenyl)maleimide Crystal Structure. Acta Crystallographica Section E / NIH. (Verified via Search Snippet 1.1)
- Halogen Bonding in N-Alkyl-Bromo-/Iodo-Pyridinium Salts. Chemistry - A European Journal. (Verified via Search Snippet 1.7)
- Crystal structure and Hirshfeld surface analysis of 4-bromo-2-chlorophenyl (E)-3-[4-(undecyloxy)phenyl]acrylate. IUCrData. (Verified via Search Snippet 1.3)

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Sources

- 1. journals.iucr.org [journals.iucr.org]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. N-(4-氯苯基)马来酰亚胺 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. echemi.com [echemi.com]
- 5. Synthesis of N-(4-Chlorophenyl)maleimide lab report | Essays Lancer [classtrex.com]
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